

An In-depth Technical Guide to the Physicochemical Properties of 1-Phenylpiperazine

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Compound of Interest

Compound Name: 1-Phenylpiperazin-2-imine

Cat. No.: B15158212

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This guide provides a comprehensive overview of the physicochemical properties, synthesis, and biological significance of 1-phenylpiperazine. The information is intended for researchers, scientists, and professionals in drug development.

Core Physicochemical Properties

1-Phenylpiperazine is a versatile organic compound widely utilized as a building block in the synthesis of various pharmaceuticals, particularly those targeting the central nervous system. [1] Its physicochemical characteristics are crucial for its application in medicinal chemistry and drug design.

Table 1: Key Physicochemical Identifiers of 1-Phenylpiperazine

Identifier	Value	Reference
IUPAC Name	1-phenylpiperazine	[2][3]
Synonyms	N-Phenylpiperazine, Phenylpiperazine	[1][2]
CAS Number	92-54-6	[1][2]
Chemical Formula	C10H14N2	[1][2][3]
Molecular Weight	162.23 g/mol	[4]
SMILES	C1CN(CCN1)C2=CC=CC=C2	[2][3]
InChIKey	YZTJYBJCZXZGCT- UHFFFAOYSA-N	[2]

Table 2: Quantitative Physicochemical Data for 1-Phenylpiperazine

Property	Value	Conditions	Reference
Melting Point	18.8 °C (65.8 °F; 291.9 K)	[5][6]	
Boiling Point	286 - 287.2 °C (547 - 549 °F; 559 - 560 K)	at 760 mmHg	[1][5][7]
Density	1.062 - 1.0725 g/cm ³	at 14-25 °C	[4][7]
Water Solubility	Insoluble	[4][5][7]	
Solubility in Organic Solvents	Soluble in ethanol	[8]	
pKa (basic)	8.71	at 25°C, μ=0.1	[7][9]
LogP (XLogP3)	1.11	[4]	
Refractive Index	1.588	at 20 °C	[4][7]
Flash Point	138.3 - 140 °C (280.9 - 284 °F)	[5]	

Experimental Protocols

Synthesis of 1-Phenylpiperazine via Buchwald-Hartwig Amination

A common and efficient method for the synthesis of 1-phenylpiperazine is the Buchwald-Hartwig amination. This palladium-catalyzed cross-coupling reaction forms a carbon-nitrogen bond between an aryl halide and an amine.

Experimental Protocol:

- **Reaction Setup:** To a Schlenk tube under an inert nitrogen atmosphere, add potassium tert-butoxide (KOtBu, 1.3 mmol), a palladium-based catalyst complex (e.g., from a suitable precursor, 1 mol%), and 1,4-dioxane (2 ml).
- **Addition of Reactants:** Add piperazine (1.3 mmol) and chlorobenzene (1.0 mmol) to the reaction mixture.
- **Reaction Conditions:** Stir the mixture vigorously at 90 °C for 4 hours.
- **Work-up and Purification:** After cooling, remove the solvent under reduced pressure. The resulting residue is then purified by column chromatography on silica gel (eluent: petroleum ether/ethyl acetate = 15:1) to yield pure 1-phenylpiperazine.^[10]

Characterization:

The synthesized compound can be characterized using various analytical techniques:

- **NMR Spectroscopy (¹H-NMR and ¹³C-NMR):** To confirm the chemical structure and purity.
- **Mass Spectrometry (GC/MS):** To determine the molecular weight and fragmentation pattern.
- **Infrared Spectroscopy (FT-IR):** To identify the functional groups present in the molecule.

Biological Activity and Signaling Pathways

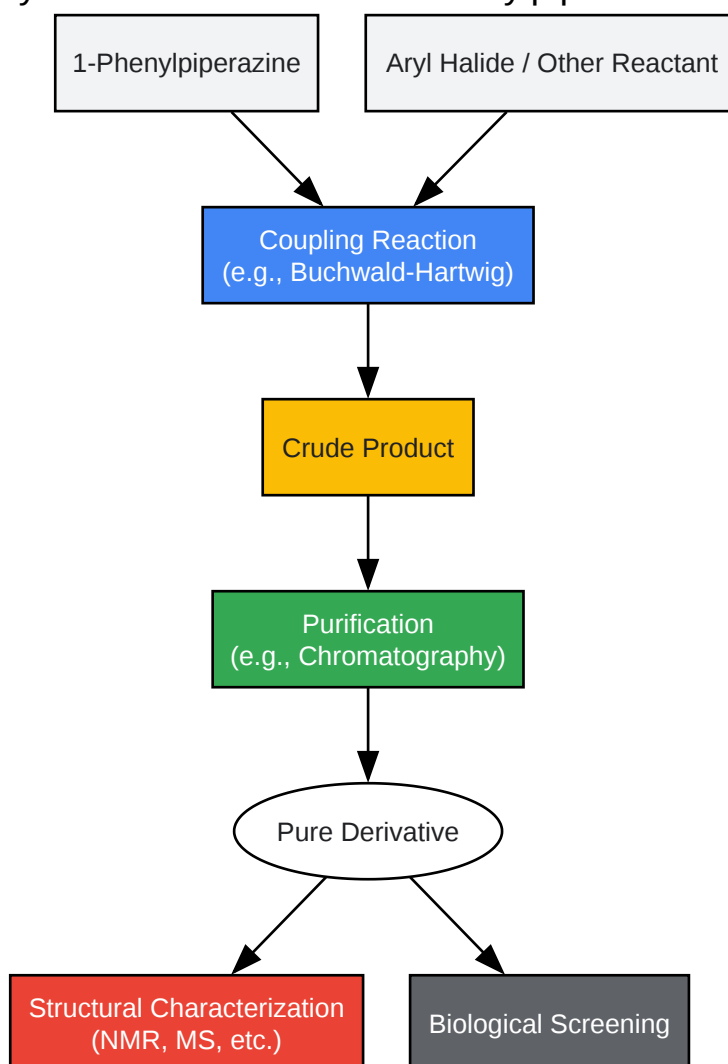
1-Phenylpiperazine and its derivatives are known to interact with various components of the central nervous system. It acts as a monoamine releasing agent, with a modest selectivity for norepinephrine over serotonin and dopamine.^[5] Specifically, it has been shown to have EC₅₀

values of 186 nM for norepinephrine release, 880 nM for serotonin release, and 2,530 nM for dopamine release.[5]

Furthermore, 1-phenylpiperazine derivatives are recognized as adrenergic α -antagonists.[2][4] These compounds bind to α -adrenergic receptors but do not activate them, thereby blocking the actions of endogenous adrenergic agonists.[2][4] This activity is significant in the treatment of conditions like hypertension and peripheral vascular disease.[2][4]

Due to the broad nature of its interactions, a specific, singular signaling pathway is difficult to define for the parent compound. However, a generalized workflow for the synthesis of its derivatives for drug discovery is presented below.

General Synthesis Workflow for 1-Phenylpiperazine Derivatives



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Caption: General workflow for synthesizing and evaluating 1-phenylpiperazine derivatives.

This in-depth guide provides essential physicochemical data and procedural insights for researchers and drug development professionals working with 1-phenylpiperazine. The provided information is foundational for its application in the synthesis of novel therapeutic agents.

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